

ETP-46464 vs. VE-821: A Comparative Guide to ATR Inhibitors

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Compound of Interest

Compound Name: ETP-46464

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For researchers and professionals in drug development, the selection of a specific kinase inhibitor is a critical decision. This guide provides an objective comparison of two prominent ATR (Ataxia Telangiectasia and Rad3-related) inhibitors: **ETP-46464** and VE-821. ATR is a crucial regulator of the DNA damage response (DDR), making it a significant target in oncology. This comparison is based on publicly available experimental data.

Performance and Specificity

Both **ETP-46464** and VE-821 are potent inhibitors of ATR kinase. However, their selectivity profiles against other kinases, particularly those in the PI3K-like kinase (PIKK) family, show notable differences.

ETP-46464 demonstrates potent inhibition of ATR with an IC₅₀ of 25 nM.^{[1][2][3]} It also exhibits inhibitory activity against other kinases, including mTOR (IC₅₀ = 0.6 nM), DNA-PK (IC₅₀ = 36 nM), PI3K α (IC₅₀ = 170 nM), and ATM (IC₅₀ = 545 nM).^{[1][2][4][5]} This broader spectrum of activity suggests that **ETP-46464** may have effects on multiple signaling pathways involved in cell growth and DNA repair.^[5]

VE-821 is a highly selective and potent ATP-competitive inhibitor of ATR with a K_i of 13 nM and an IC₅₀ of 26 nM in cell-free assays.^{[6][7][8]} Its selectivity for ATR is a key feature, with

significantly lower activity against other PIKK family members such as ATM ($K_i = 16 \mu\text{M}$), DNA-PK ($K_i = 2.2 \mu\text{M}$), and mTOR ($K_i > 1 \mu\text{M}$).^{[6][7]} This high selectivity makes VE-821 a valuable tool for specifically investigating the role of ATR in cellular processes.

The following tables summarize the quantitative data for each inhibitor.

Table 1: Inhibitory Activity of **ETP-46464** against various kinases.

Target	IC50 (nM)
mTOR	0.6 ^{[1][2][4]}
ATR	14, 25 ^{[1][2][3][4]}
DNA-PK	36 ^{[1][2][4]}
PI3K α	170 ^{[1][2][4]}
ATM	545 ^{[1][2][4]}

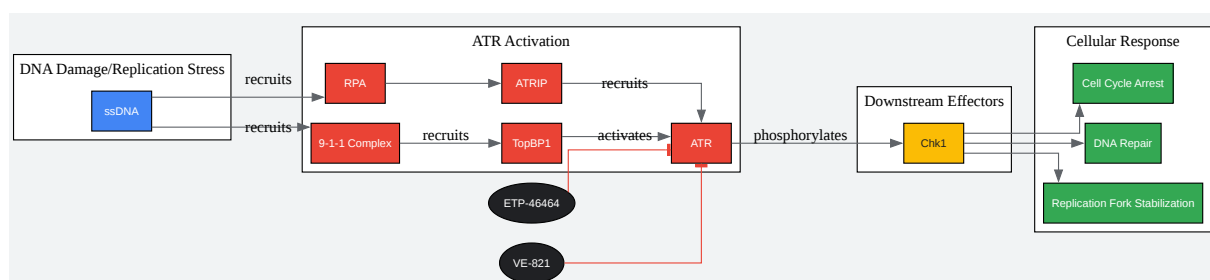
Table 2: Inhibitory Activity of VE-821 against various kinases.

Target	K_i (nM)	IC50 (nM)
ATR	13 ^{[6][7]}	26 ^{[6][7][8]}
ATM	16,000 ^{[6][7]}	>8,000 ^[7]
DNA-PK	2,200 ^{[6][7]}	4,400 ^[7]
mTOR	>1,000 ^{[6][7]}	-
PI3K γ	3,900 ^{[6][7]}	-

ATR Signaling Pathway and Mechanism of Action

ATR is a key sensor of single-stranded DNA (ssDNA), which is a common intermediate during DNA replication stress and certain types of DNA damage.^{[9][10]} Upon activation, ATR phosphorylates a number of downstream targets, most notably Chk1, to initiate cell cycle arrest, promote DNA repair, and stabilize replication forks.^{[9][10][11]} Inhibition of ATR disrupts

this signaling cascade, leading to the accumulation of DNA damage and ultimately cell death, particularly in cancer cells that often have a high degree of replication stress and may be deficient in other DNA damage response pathways.[12][13]



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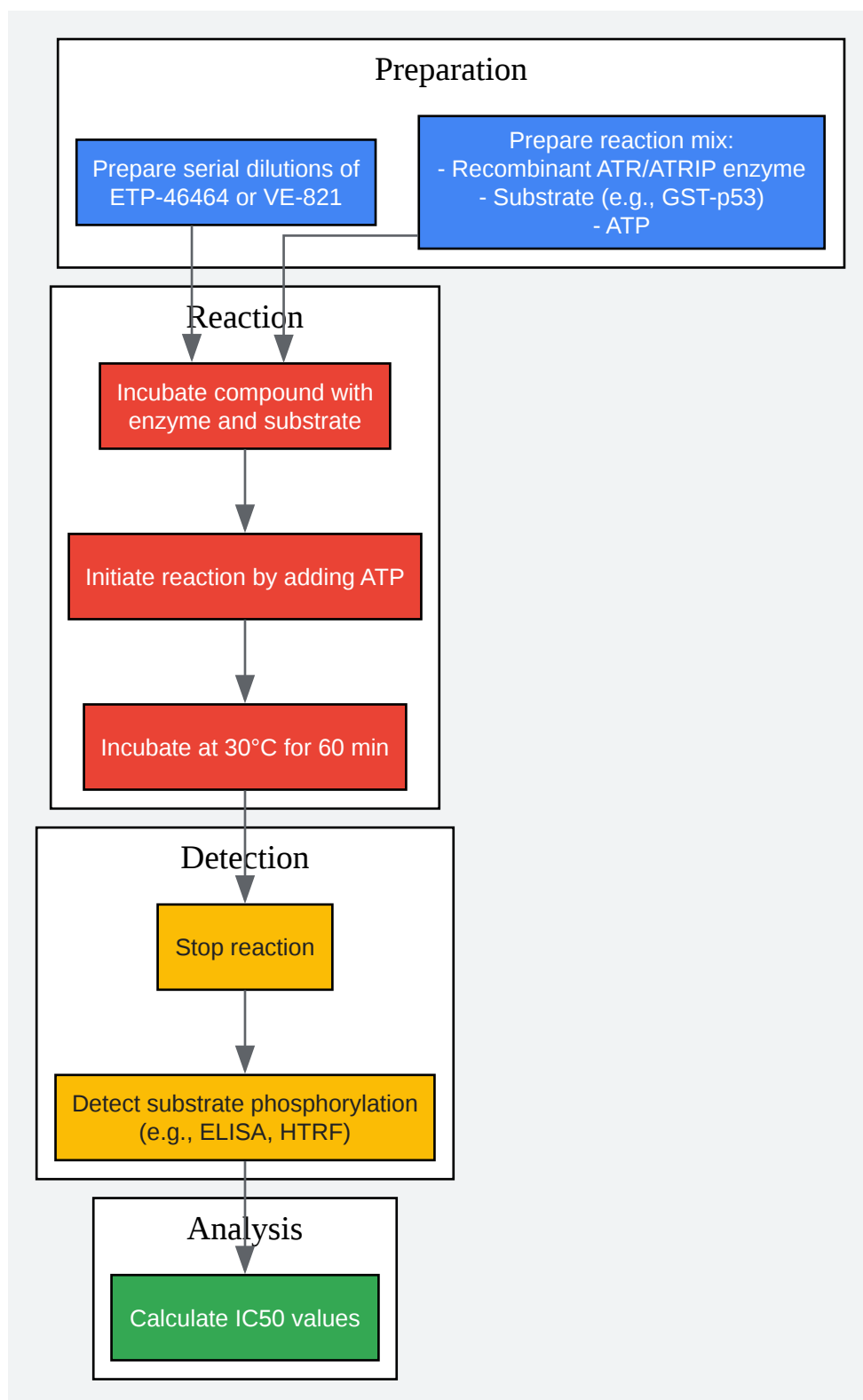
Caption: The ATR signaling pathway is activated by ssDNA and leads to cell cycle arrest and DNA repair.

Experimental Protocols

The following are generalized methodologies for key experiments cited in the evaluation of ATR inhibitors.

In Vitro Kinase Assay

This assay is used to determine the direct inhibitory effect of a compound on the kinase activity of ATR.



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